

Synthesis of Nickel-Based Metal-Organic Frameworks for Advanced Applications

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Compound of Interest

Compound Name: Nickel;chloride;hexahydrate

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the synthesis of two distinct nickel-based metal-organic frameworks (Ni-MOFs) using nickel(II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$) as the metal precursor. It further outlines their applications in targeted drug delivery and photocatalysis, offering comprehensive experimental workflows and mechanistic insights.

Introduction

Metal-organic frameworks (MOFs) are a class of porous crystalline materials constructed from metal ions or clusters coordinated to organic ligands. Their high surface area, tunable pore size, and versatile functionality make them promising candidates for a wide range of applications, including gas storage, separation, catalysis, and biomedicine. Nickel-based MOFs, in particular, have garnered significant interest due to their unique electronic and catalytic properties. These notes are designed to provide researchers with the necessary protocols to synthesize and characterize specific Ni-MOFs and to explore their potential in drug delivery and environmental remediation.

Data Presentation: Synthesis Parameters

The following table summarizes the key synthesis parameters for two Ni-MOFs, Ni-H₂bdt and Ni₂(m-dobdc), both synthesized from a NiCl₂·6H₂O precursor.

Parameter	Ni-H ₂ bdt[1]	Ni ₂ (m-dobdc)[2]
Metal Precursor	NiCl ₂ ·6H ₂ O	NiCl ₂ ·6H ₂ O
Organic Ligand	H ₂ bdt (1,4-bis(1H-tetrazol-5-yl)benzene)	H ₄ (m-dobdc) (4,6-dioxido-1,3-benzenedicarboxylate)
Molar Ratio (Metal:Ligand)	1:1[1]	2.5:1[2]
Solvent(s)	Distilled Water[1]	Methanol, N,N-dimethylformamide (DMF)[2]
Temperature	150 °C[1]	120 °C[2]
Reaction Time	48 hours[1]	18 hours[2]
Synthesis Method	Hydrothermal[1]	Solvothermal[2]

Experimental Protocols

Protocol 1: Synthesis of Ni-H₂bdt MOF[1]

This protocol details the hydrothermal synthesis of a nickel-based MOF using H₂bdt as the organic ligand.

Materials:

- Nickel(II) chloride hexahydrate (NiCl₂·6H₂O)
- H₂bdt (1,4-bis(1H-tetrazol-5-yl)benzene)
- Distilled water
- Tetrabutylammonium solution
- Teflon-lined stainless-steel autoclave (125 mL)

- Furnace
- Centrifuge
- Vacuum oven

Procedure:

- In a 125 mL Teflon-lined autoclave, dissolve 0.555 g (2.33 mmol) of $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ and 0.500 g (2.33 mmol) of H_2bdt ligand in 102 mL of distilled water.
- Add 2 mL of Tetrabutylammonium solution to the mixture.
- Seal the autoclave and place it in a furnace preheated to 150 °C.
- Maintain the temperature for 48 hours.
- After the reaction is complete, allow the autoclave to cool down to room temperature.
- Collect the resulting solid product by centrifugation.
- Wash the product thoroughly with distilled water and ethanol to remove any unreacted precursors.
- Dry the final product in a vacuum oven at 60 °C overnight.

Protocol 2: Synthesis of $\text{Ni}_2(\text{m-dobdc})$ MOF[2]

This protocol describes the solvothermal synthesis of $\text{Ni}_2(\text{m-dobdc})$, a MOF known for its high gas storage capacity.

Materials:

- Nickel(II) chloride (NiCl_2) (anhydrous)
- $\text{H}_4(\text{m-dobdc})$ ligand
- Methanol (MeOH)

- N,N-dimethylformamide (DMF)
- Three-neck round-bottom flask (1 L)
- Reflux condenser
- Nitrogen gas source
- Heating mantle with magnetic stirring
- Filtration apparatus
- Vacuum oven

Procedure:

- Set up a 1-L three-neck round-bottom flask with a reflux condenser and a nitrogen inlet.
- Add 220 mL of methanol and 405 mL of DMF to the flask and sparge with N₂ for 1 hour while stirring.
- Under a nitrogen atmosphere, add 2.00 g (10.1 mmol) of H₄(m-dobdc) and 3.27 g (25.2 mmol) of NiCl₂ to the solvent mixture.
- Heat the reaction mixture to 120 °C and stir vigorously for 18 hours.
- Cool the mixture to room temperature.
- Filter the resulting microcrystalline powder.
- Wash the collected solid with fresh DMF, followed by several washes with methanol.
- Activate the MOF by heating at 180 °C under dynamic vacuum until a stable vacuum is achieved.

Applications and Experimental Workflows

Application 1: Targeted Drug Delivery of Cisplatin

Ni-based MOFs can be utilized as nanocarriers for the targeted delivery of anticancer drugs like cisplatin. The porous structure of the MOF encapsulates the drug molecules, which are then released in the acidic tumor microenvironment, enhancing therapeutic efficacy and reducing systemic toxicity.

Experimental Workflow: Cisplatin Loading and Release

Workflow for cisplatin loading and in vitro release from Ni-MOFs.

Signaling Pathway: Cisplatin-Induced Apoptosis

Upon release from the Ni-MOF within the cancer cell, cisplatin exerts its cytotoxic effects primarily by crosslinking with DNA, which triggers a cascade of cellular events leading to apoptosis (programmed cell death).



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Mechanism of cisplatin-induced apoptosis after release from a Ni-MOF.

Application 2: Photocatalytic Degradation of Organic Dyes

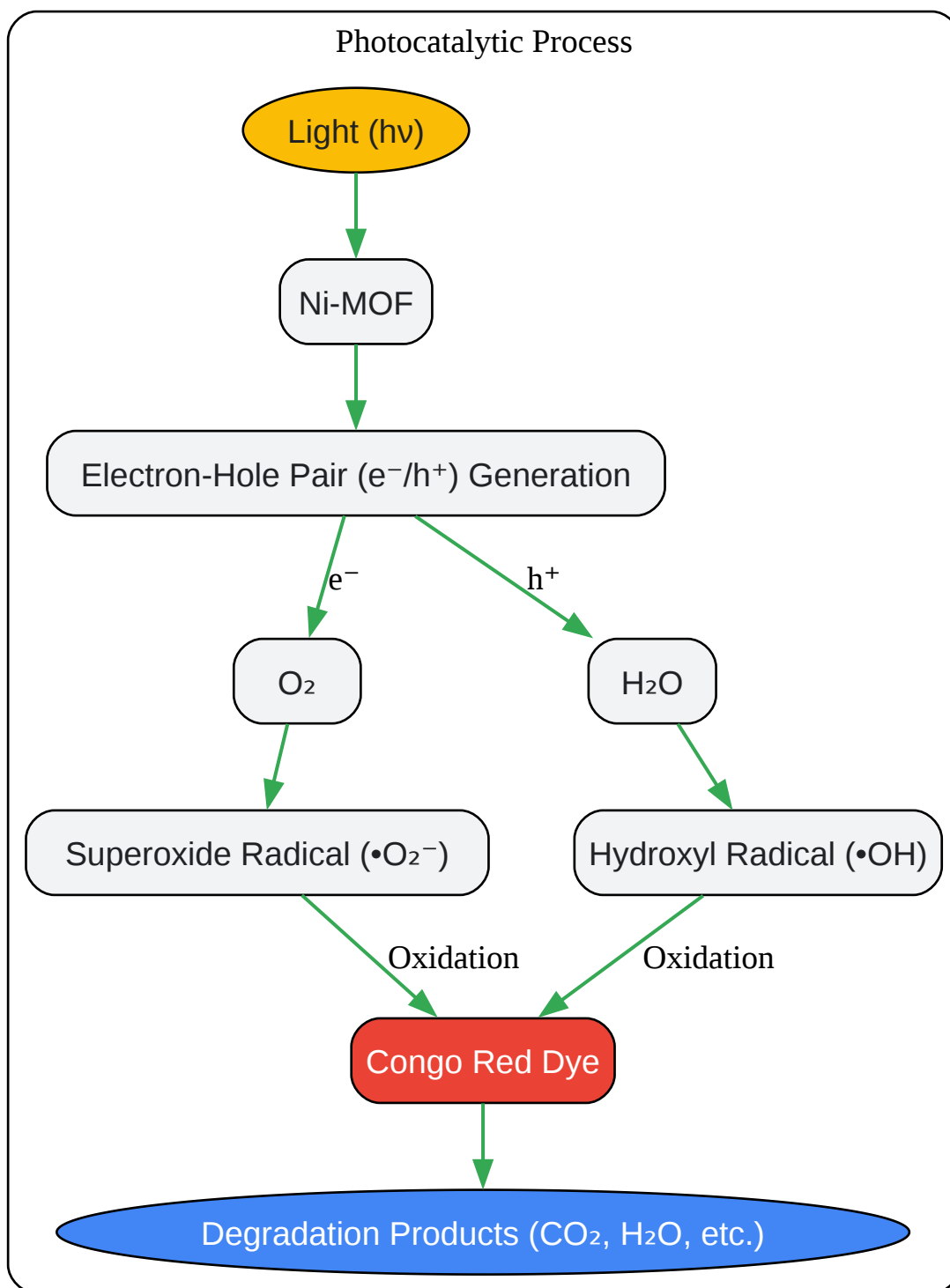
Ni-based MOFs can act as efficient photocatalysts for the degradation of organic pollutants, such as Congo red dye, in wastewater. Under light irradiation, the MOF generates reactive oxygen species (ROS) that break down the complex dye molecules into simpler, less harmful compounds.

Experimental Workflow: Photocatalytic Degradation of Congo Red

Workflow for the photocatalytic degradation of Congo red using Ni-MOFs.

Logical Relationship: Mechanism of Photocatalytic Degradation

The photocatalytic activity of the Ni-MOF is initiated by the absorption of photons, leading to the generation of electron-hole pairs. These charge carriers then react with water and oxygen to produce highly reactive radicals that degrade the organic dye.



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Mechanism of photocatalytic degradation of Congo red by a Ni-MOF.

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